

Application Notes and Protocols: Preparation of Ganfeborole Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *Ganfeborole hydrochloride*

Cat. No.: *B607857*

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Introduction

Ganfeborole hydrochloride (also known as GSK3036656 HCl or GSK656 HCl) is a potent and selective inhibitor of *Mycobacterium tuberculosis* (Mtb) leucyl-tRNA synthetase (LeuRS).[1][2][3][4] As a first-in-class benzoxaborole, it presents a novel mechanism of action for combating tuberculosis, including drug-resistant strains.[5] Accurate preparation of stock solutions is critical for reliable and reproducible experimental results in both in vitro and in vivo studies. These application notes provide detailed protocols for the preparation, storage, and handling of **Ganfeborole hydrochloride** solutions.

Physicochemical and Biological Properties

A summary of the key quantitative data for **Ganfeborole hydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	293.94 g/mol	[1][2][3][6]
CAS Number	2131798-13-3	[1][3]
Appearance	White to off-white solid	[2]
Purity	≥99%	[1]
Mechanism of Action	Inhibition of Mtb leucyl-tRNA synthetase (LeuRS)	[1][2][3]
IC50 (Mtb LeuRS)	0.2 μM	[2][3]
Solubility in DMSO	≥ 50 mg/mL (170.1 mM)	[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Ganfeborole hydrochloride** in dimethyl sulfoxide (DMSO), suitable for subsequent dilution into aqueous media for in vitro assays.

Materials:

- **Ganfeborole hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Equilibration:** Allow the vial of **Ganfeborole hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **Ganfeborole hydrochloride** powder into the vial.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock solution, add 340.2 μ L of DMSO per 1 mg of powder).
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.^[2] The solution should be clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can lead to degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[7][8]}
- **Storage Conditions:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[7][9]} When stored at -80°C, the solution is stable for up to one year.^[2]

Safety Precautions:

- **Ganfeborole hydrochloride** is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a penetrant and can carry dissolved compounds through the skin. Avoid direct contact.

Protocol 2: Preparation of a Working Solution for In Vivo Studies

For animal studies, **Ganfeborole hydrochloride** is often formulated in a vehicle containing co-solvents to improve solubility and bioavailability. The following is an example of a common formulation.

Materials:

- High-concentration **Ganfeborole hydrochloride** stock solution in DMSO (from Protocol 1)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl in water)
- Sterile tubes for mixing

Procedure:

This protocol is for the preparation of 1 mL of a working solution with a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[7]

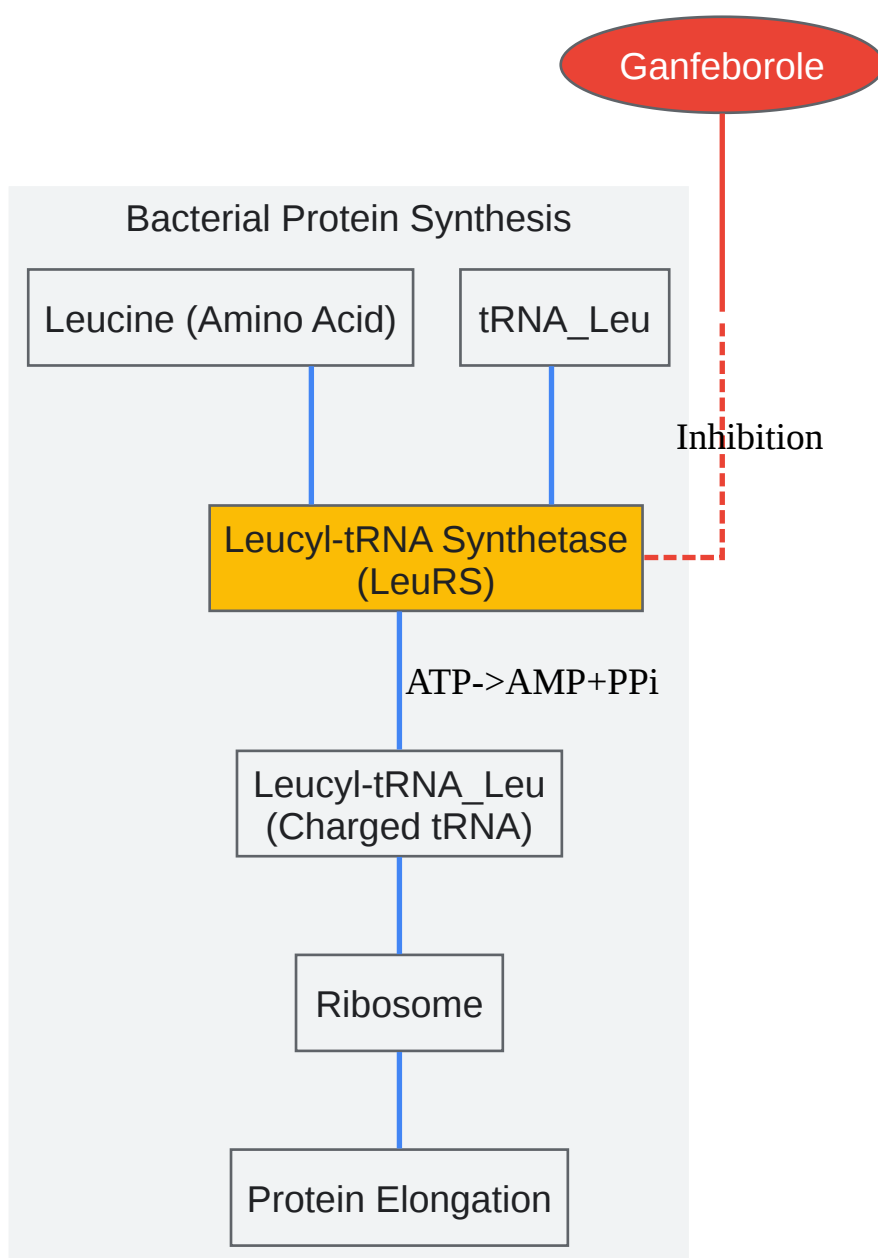
- Prepare a 25 mg/mL stock in DMSO: If your initial stock is at a different concentration, create a 25 mg/mL stock in DMSO.
- Mixing Solvents: In a sterile tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 400 µL of PEG300.
 - Add 100 µL of the 25 mg/mL **Ganfeborole hydrochloride** stock solution in DMSO. Mix well.
 - Add 50 µL of Tween-80. Mix until the solution is homogeneous.
 - Add 450 µL of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- Final Concentration: This procedure yields a final **Ganfeborole hydrochloride** concentration of 2.5 mg/mL.^[7]

- Administration: For in vivo experiments, it is recommended to prepare this formulation fresh on the day of use.[7] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[7]

Visualizations

Mechanism of Action of Ganfeborole

Ganfeborole functions by inhibiting the bacterial leucyl-tRNA synthetase (LeuRS), an essential enzyme for protein synthesis. This diagram illustrates the simplified pathway.

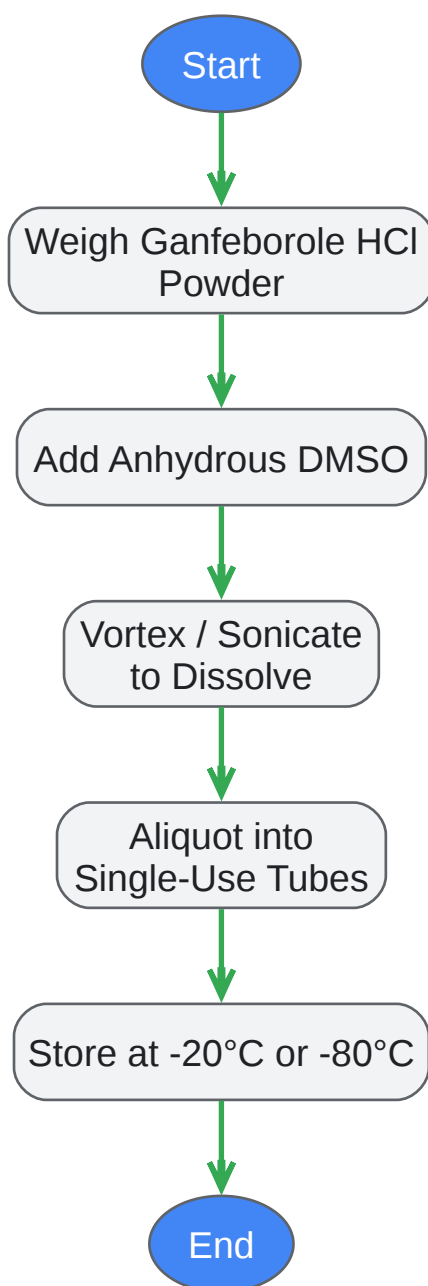


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Caption: Inhibition of bacterial protein synthesis by Ganfeborole.

Experimental Workflow: Stock Solution Preparation

The following workflow diagram outlines the key steps for preparing a **Ganfeborole hydrochloride** stock solution.



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Caption: Workflow for **Ganfeborole hydrochloride** stock preparation.

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